

# Personal protective equipment for handling Resigratinib

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## Compound of Interest

Compound Name: *Resigratinib*

Cat. No.: *B11935067*

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## Essential Safety and Handling Guide for Resigratinib

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Resigratinib**, a potent, irreversible pan-FGFR (Fibroblast Growth Factor Receptor) inhibitor.[1][2][3][4][5] Given its classification as a potentially hazardous compound with antineoplastic properties, stringent adherence to safety protocols is paramount to minimize exposure and ensure a safe laboratory environment.[6][7][8]

Note: A specific Material Safety Data Sheet (MSDS) for **Resigratinib** is not publicly available. The following recommendations are based on best practices for handling potent, hazardous compounds and cytostatic agents.[6][9][10] Always consult your institution's environmental health and safety (EHS) department for specific guidelines and protocols.

## Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against exposure to **Resigratinib**. The following table outlines the recommended PPE for various handling scenarios.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Powder)	- Double Nitrile Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles with Side Shields or Face Shield - N95 or FFP3 Respirator (in a certified chemical fume hood or ventilated balance enclosure)
Solution Preparation and Handling	- Double Nitrile Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles with Side Shields or Face Shield
Cell Culture and In Vitro Assays	- Nitrile Gloves - Lab Coat
In Vivo Dosing and Animal Handling	- Double Nitrile Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles with Side Shields or Face Shield - N95 or FFP3 Respirator (if aerosolization is possible)
Waste Disposal	- Double Nitrile Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles with Side Shields or Face Shield

It is critical to ensure that all PPE is rated for handling hazardous drugs and is disposed of as contaminated waste after a single use.[\[9\]](#)

## Handling and Operational Plan

2.1. Designated Work Area: All work with **Resigratinib** powder and concentrated solutions should be conducted in a designated area, such as a certified chemical fume hood or a Class II biological safety cabinet, to prevent contamination of the general laboratory space.

2.2. Weighing and Reconstitution:

- Weighing of **Resigratinib** powder should be performed in a ventilated balance enclosure or a chemical fume hood to minimize inhalation exposure.
- Use dedicated spatulas and weighing papers, and dispose of them as contaminated waste immediately after use.

- When preparing stock solutions, add the solvent slowly to the powder to avoid aerosolization. **Resigratinib** is soluble in DMSO.[4]

### 2.3. Spills and Decontamination:

- In case of a spill, immediately alert others in the area.
- For small spills, use a chemotherapy spill kit to absorb and decontaminate the area.
- For large spills, evacuate the area and contact your institution's EHS department.
- Decontaminate surfaces with an appropriate agent (e.g., 10% bleach solution followed by 70% ethanol) after each use.

## Disposal Plan

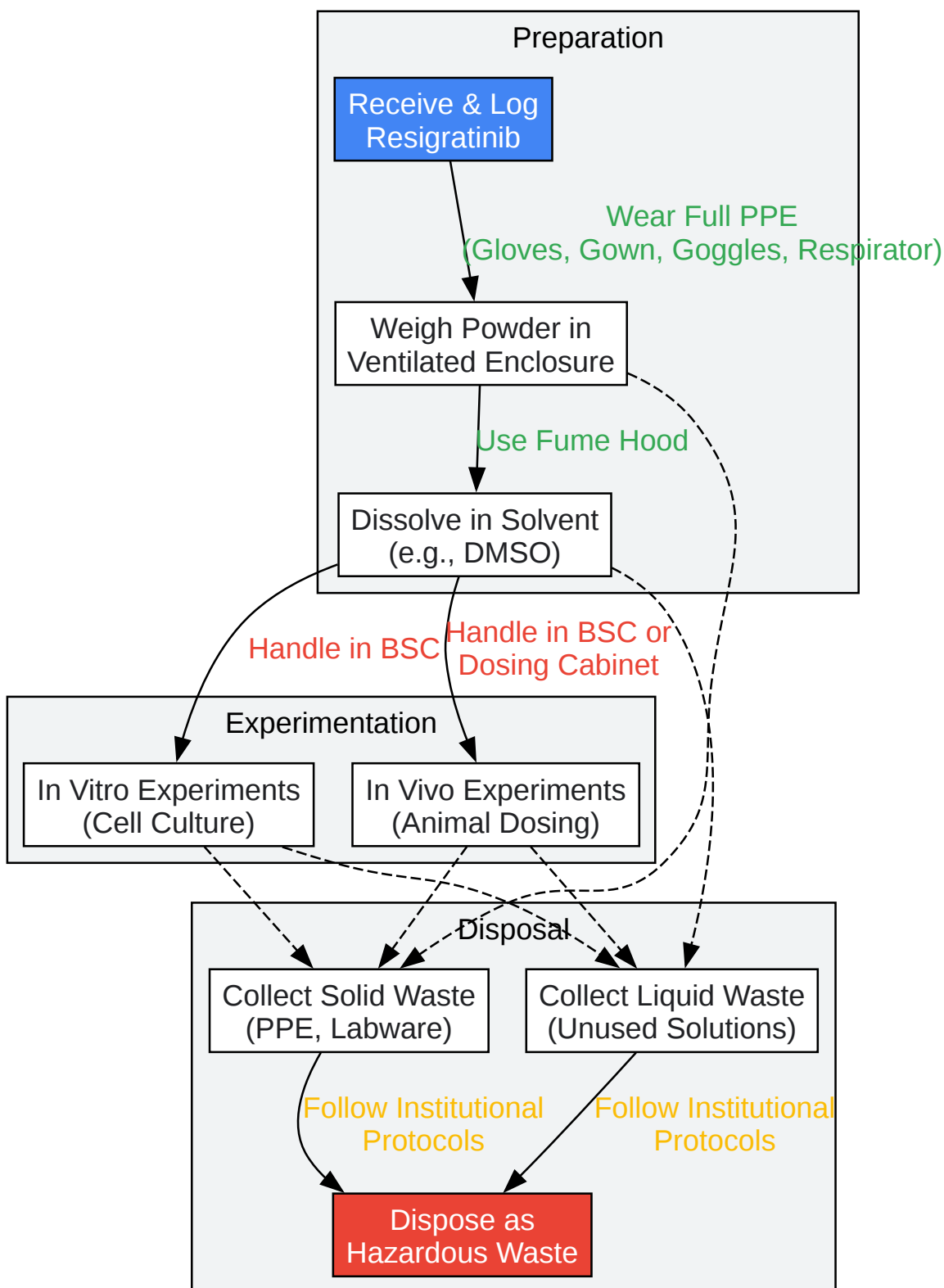
Proper disposal of **Resigratinib** and all contaminated materials is essential to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Resigratinib (Powder or Solution)	- Collect in a clearly labeled, sealed container for hazardous chemical waste. - Follow your institution's chemical waste disposal guidelines.
Contaminated Labware (e.g., tubes, pipette tips)	- Place in a designated, puncture-proof sharps container or a labeled hazardous waste bag.
Contaminated PPE (e.g., gloves, gowns)	- Dispose of in a designated hazardous waste container immediately after use.
Contaminated Animal Bedding and Carcasses	- Handle as hazardous waste and dispose of according to your institution's vivarium and EHS protocols.

Never dispose of **Resigratinib** or contaminated materials in the regular trash or down the drain.

## Experimental Workflow for Safe Handling

The following diagram illustrates the key steps and safety precautions for handling **Resigratinib** from receipt to disposal.



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